

what is the FRAC group for fluindapyr fungicide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluindapyr*

Cat. No.: *B1441959*

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An In-depth Technical Guide to the FRAC Group and Core Properties of **Fluindapyr** Fungicide

Introduction and Classification

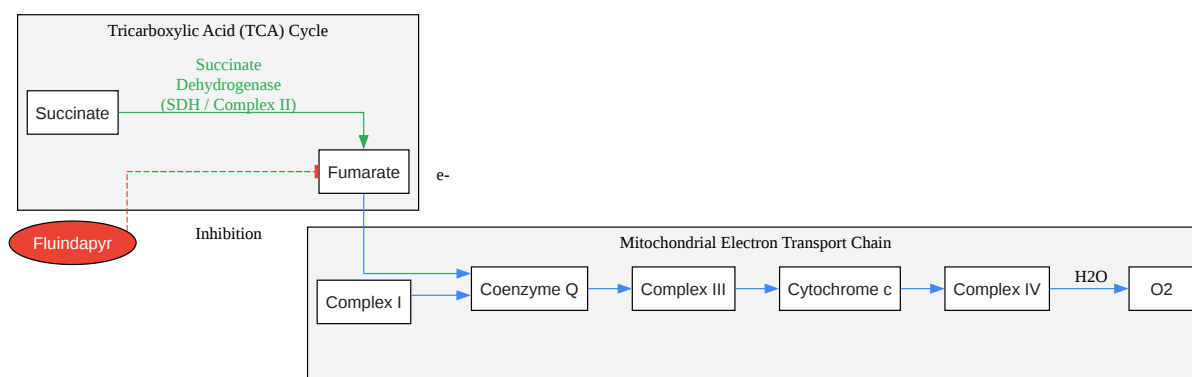
Fluindapyr is a broad-spectrum pyrazole-carboxamide fungicide.[1] According to the Fungicide Resistance Action Committee (FRAC), **fluindapyr** is classified under Group 7, which comprises fungicides that act as Succinate Dehydrogenase Inhibitors (SDHIs).[1] This group is characterized by its specific mode of action within the fungal mitochondrial respiratory chain. The fungicidal action of **fluindapyr** involves the inhibition of cellular respiration in the target fungi.[1]

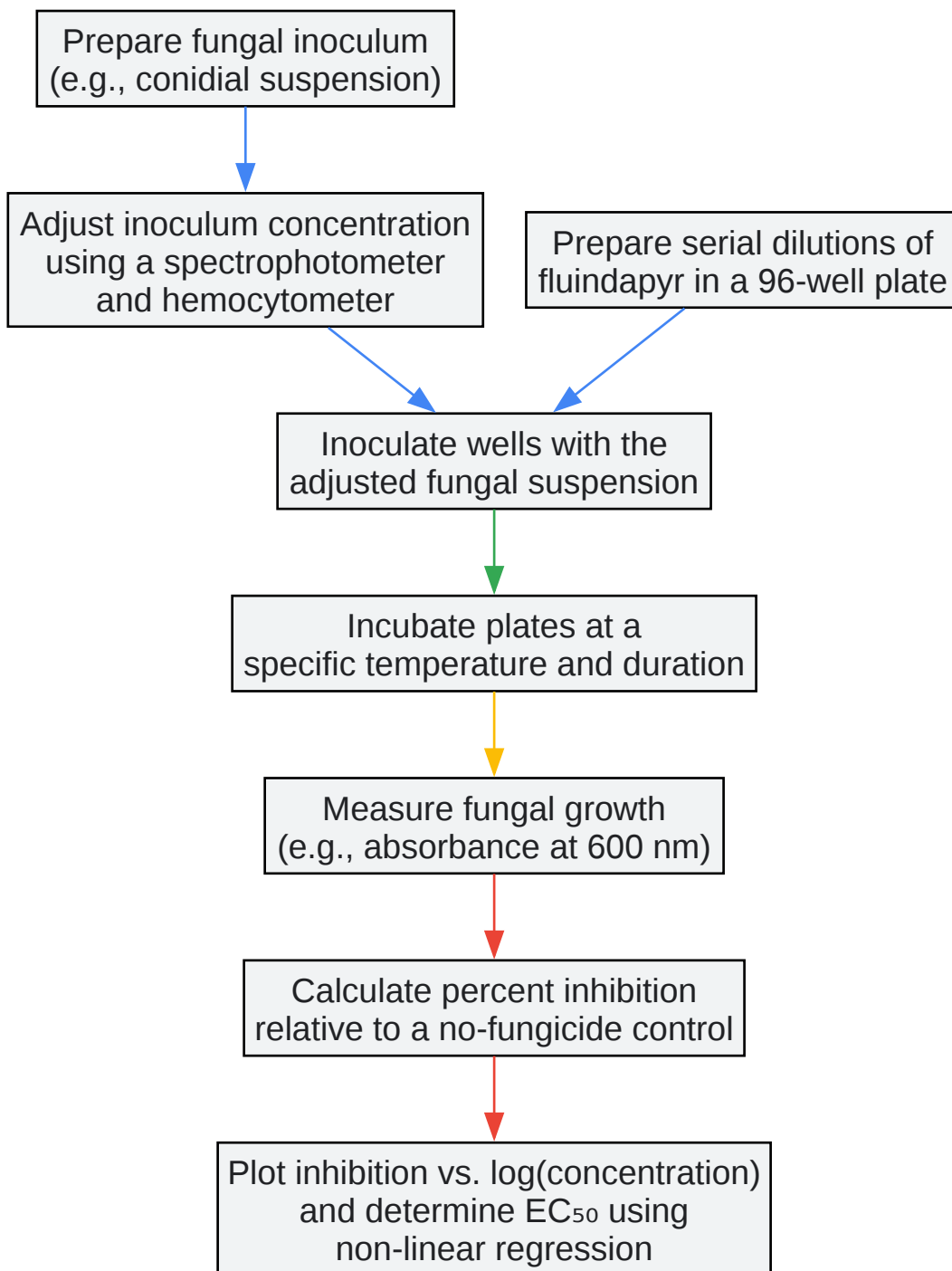
Chemical and Physical Properties

Property	Value
IUPAC Name	3-(difluoromethyl)-N-[(3RS)-7-fluoro-2,3-dihydro-1,1,3-trimethyl-1H-inden-4-yl]-1-methyl-1H-pyrazole-4-carboxamide
CAS Number	1383809-87-7
Molecular Formula	C ₁₈ H ₂₀ F ₃ N ₃ O
Molecular Weight	351.4 g/mol

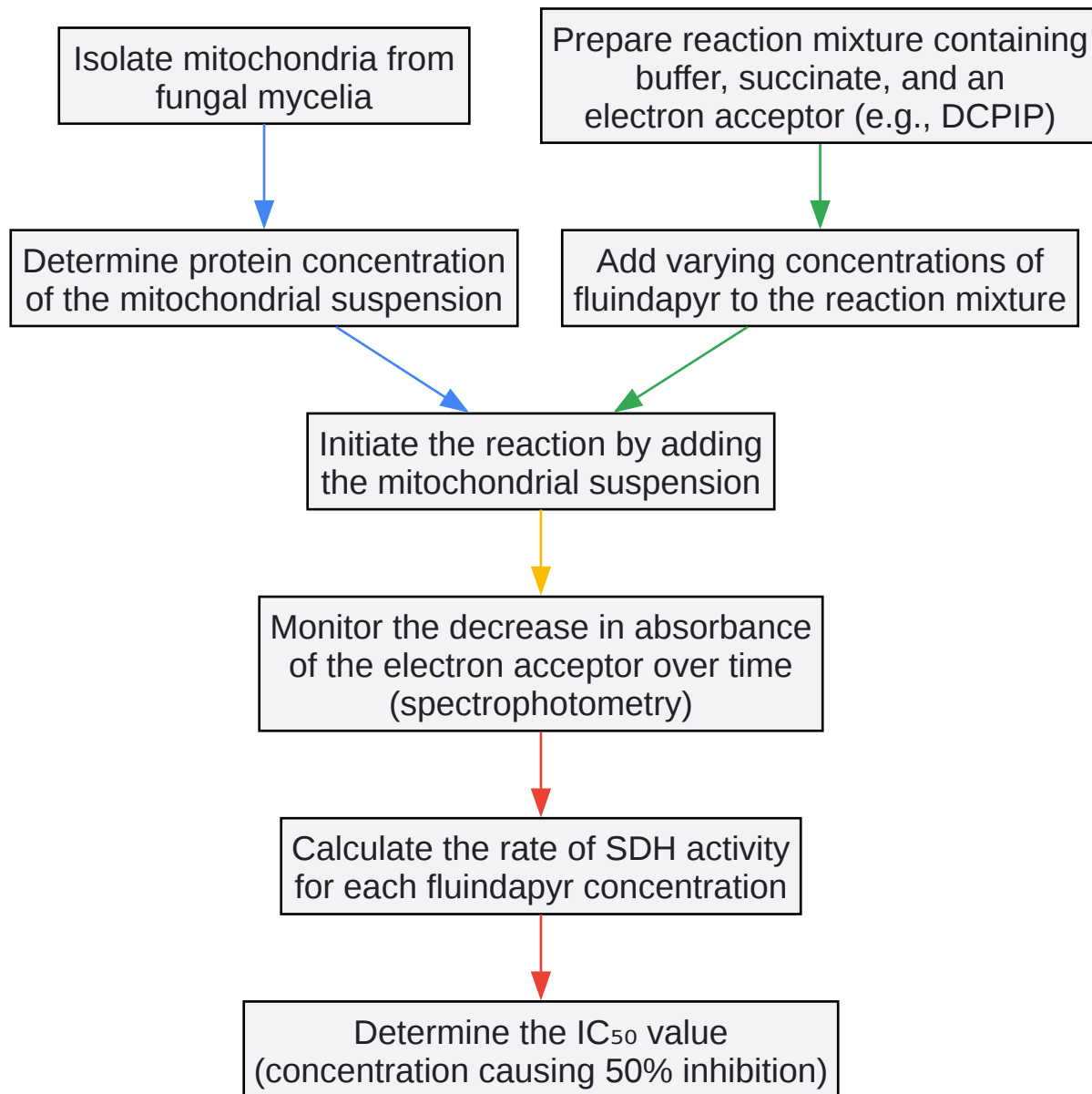
Mode of Action: Inhibition of Succinate Dehydrogenase (Complex II)

The primary target of **fluindapyr** is the enzyme succinate dehydrogenase (SDH), also known as Complex II, a key component of both the tricarboxylic acid (TCA) cycle and the mitochondrial electron transport chain. **Fluindapyr** functions by binding to the ubiquinone binding site (Qp-site) of the SDH enzyme.^[1] This binding event physically obstructs the oxidation of succinate to fumarate.^[1] The disruption of this critical step leads to a blockage of the TCA cycle and, consequently, the inhibition of fungal respiration and energy production, ultimately resulting in fungal cell death.



Workflow for EC₅₀ Determination via Broth Microdilution

Workflow for Succinate Dehydrogenase (SDH) Inhibition Assay



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References

- 1. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [what is the FRAC group for fluindapyr fungicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1441959#what-is-the-frac-group-for-fluindapyr-fungicide]

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